

# Myomodulin peptide family and its members

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Myomodulin*

Cat. No.: *B549795*

[Get Quote](#)

An In-depth Technical Guide to the **Myomodulin** Peptide Family

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

The **myomodulins** (MMs) are a significant family of neuropeptides, first identified in the sea slug *Aplysia*, that act as crucial neuromodulators, primarily at neuromuscular junctions.[1][2] They function as cotransmitters, often alongside acetylcholine, to fine-tune the properties of muscle contraction, including its strength, speed, and relaxation rate.[3][4] Encoded by a single gene, a precursor polypeptide is processed into multiple distinct but structurally related peptides, each exhibiting a unique spectrum of bioactivity.[5][6] This molecular diversity allows for a highly nuanced and complex regulation of physiological functions. **Myomodulins** exert their effects through multiple signaling pathways, involving the modulation of various ion channels, making them and their receptors potential targets for therapeutic development in areas requiring modulation of muscular or neuronal activity. This guide provides a comprehensive overview of the **myomodulin** family, its members, their physiological roles, underlying signaling mechanisms, and the key experimental protocols used in their study.

## The Myomodulin Peptide Family: Members and Structure

The **myomodulin** family comprises several small, bioactive peptides that share a conserved C-terminal motif, typically -Met-Leu-Arg-Leu-NH<sub>2</sub>.[5] They were first isolated from the accessory radula closer (ARC) muscle and associated motor neurons in *Aplysia*.[1][2] Subsequent

research has identified at least nine distinct members in Aplysia (**Myomodulins A-I**) and related peptides in other mollusks like the snail Lymnaea.[7][8]

## Myomodulin Peptide Sequences

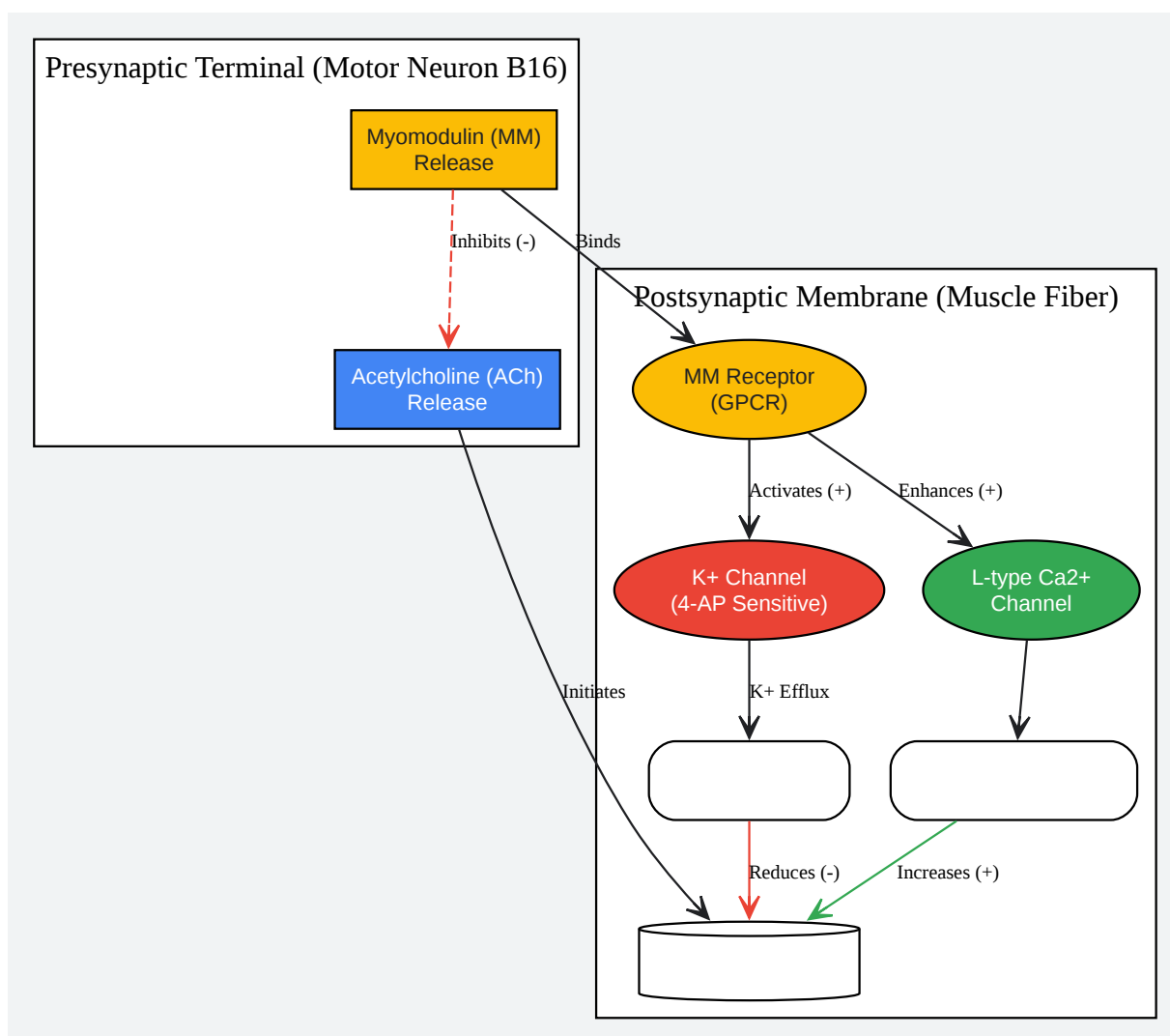
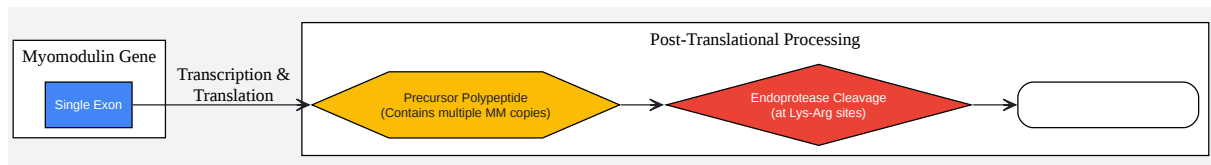
The primary structures of the nine **myomodulin** peptides identified in Aplysia motor neuron B16, which innervates the ARC muscle, are detailed below. This diversity arises from the processing of a single precursor protein.[7]

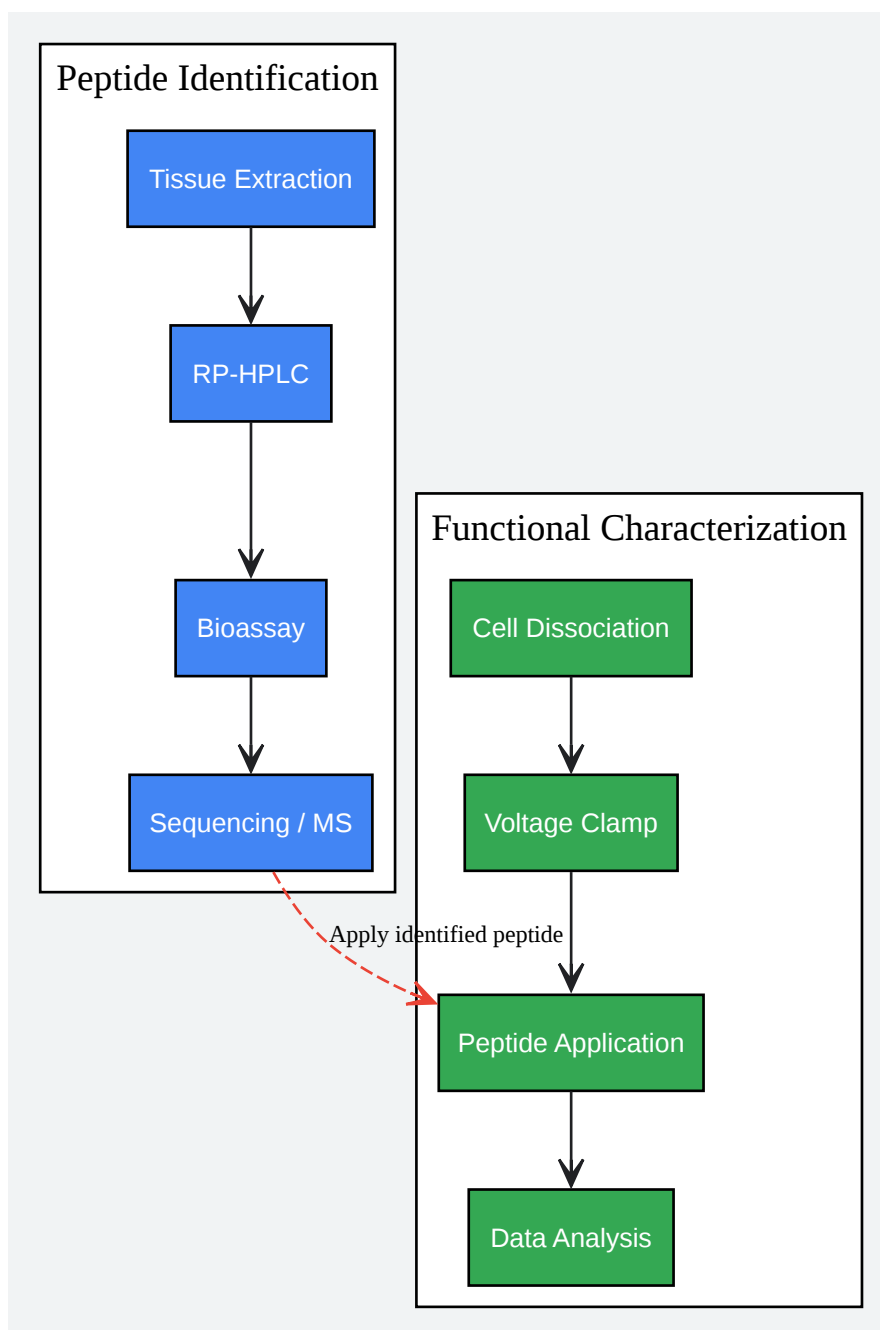
Peptide Name	Abbreviation	Amino Acid Sequence
Myomodulin A	MMA	Pro-Met-Ser-Met-Leu-Arg-Leu-NH <sub>2</sub>
Myomodulin B	MMB	Gly-Ser-Tyr-Arg-Met-Met-Arg-Leu-NH <sub>2</sub>
Myomodulin C	MMC	Gly-Trp-Ser-Met-Leu-Arg-Leu-NH <sub>2</sub>
Myomodulin D	MMD	Gly-Leu-Ser-Met-Leu-Arg-Leu-NH <sub>2</sub>
Myomodulin E	MME	Gly-Leu-Gln-Met-Leu-Arg-Leu-NH <sub>2</sub>
Myomodulin F	MMF	Ser-Leu-Asn-Met-Leu-Arg-Leu-NH <sub>2</sub>
Myomodulin G	MMG	Thr-Leu-Ser-Met-Leu-Arg-Leu-NH <sub>2</sub>
Myomodulin H	MMH	Gly-Leu-His-Met-Leu-Arg-Leu-NH <sub>2</sub>
Myomodulin I	MMI	Ser-Leu-Ser-Met-Leu-Arg-Leu-NH <sub>2</sub>

Table 1: Amino Acid Sequences of **Myomodulin** Family Members in Aplysia.[7]

## Genetic Origin: The Myomodulin Precursor

All **myomodulin**-related peptides in Aplysia are encoded on a single exon of one gene.<sup>[5][6]</sup> This gene produces a precursor polypeptide that contains multiple copies of the various **myomodulin** peptides, each flanked by basic amino acid cleavage sites (typically Lys-Arg), which are recognized by endoproteases during post-translational processing.<sup>[5]</sup> Notably, the precursor contains seven different **myomodulin** peptides, with **Myomodulin A** being present in ten contiguous copies.<sup>[6][9]</sup> This genetic organization suggests a mechanism for the coordinated, yet potentially differential, expression and release of a suite of related modulators.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Myomodulin: a bioactive neuropeptide present in an identified cholinergic buccal motor neuron of Aplysia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. Structure, bioactivity, and cellular localization of myomodulin B: a novel Aplysia peptide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Myomodulin: a bioactive neuropeptide present in an identified cholinergic buccal motor neuron of Aplysia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. jneurosci.org [jneurosci.org]
- 6. The myomodulin-related neuropeptides: characterization of a gene encoding a family of peptide cotransmitters in Aplysia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Nine members of the myomodulin family of peptide cotransmitters at the B16-ARC neuromuscular junction of Aplysia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Neural modulation of gut motility by myomodulin peptides and acetylcholine in the snail Lymnaea - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. jneurosci.org [jneurosci.org]
- To cite this document: BenchChem. [Myomodulin peptide family and its members]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549795#myomodulin-peptide-family-and-its-members]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)